

An In-Depth Technical Guide to Dipropenyl Sulfide

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Compound of Interest

Compound Name: *Dipropenyl sulfide*

Cat. No.: *B12197789*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dipropenyl sulfide, a volatile organosulfur compound found in plants of the *Allium* genus such as garlic and onions, is recognized for its characteristic aroma and potential biological activities. [1] This technical guide provides a comprehensive overview of the molecular and physical properties of **dipropenyl sulfide**, alongside detailed experimental protocols for its synthesis and analysis. Furthermore, it explores the potential biological significance and associated signaling pathways, drawing parallels with closely related organosulfur compounds. This document is intended to serve as a valuable resource for researchers and professionals engaged in the study and application of **dipropenyl sulfide**.

Molecular and Physicochemical Properties

Dipropenyl sulfide, systematically named (E)-1-[(E)-prop-1-enyl]sulfanylprop-1-ene, is an organic sulfide with the molecular formula $C_6H_{10}S$. [1] It is characterized by the presence of a sulfur atom bonded to two propenyl groups. The key quantitative data for di-1-propenyl sulfide are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ S	[1]
Molecular Weight	114.21 g/mol	[1]
IUPAC Name	(E)-1-[(E)-prop-1-enyl]sulfanylprop-1-ene	[1]
CAS Number	33922-80-4	
Appearance	Clear, almost colorless liquid with a savory brown aroma	
Boiling Point	137.00 to 140.00 °C @ 760.00 mm Hg	
Density	0.875-0.942 g/cm ³	
Refractive Index	1.498-1.526	
Solubility	Very slightly soluble in DMSO, soluble in ethanol	

Experimental Protocols

Synthesis of Sulfides

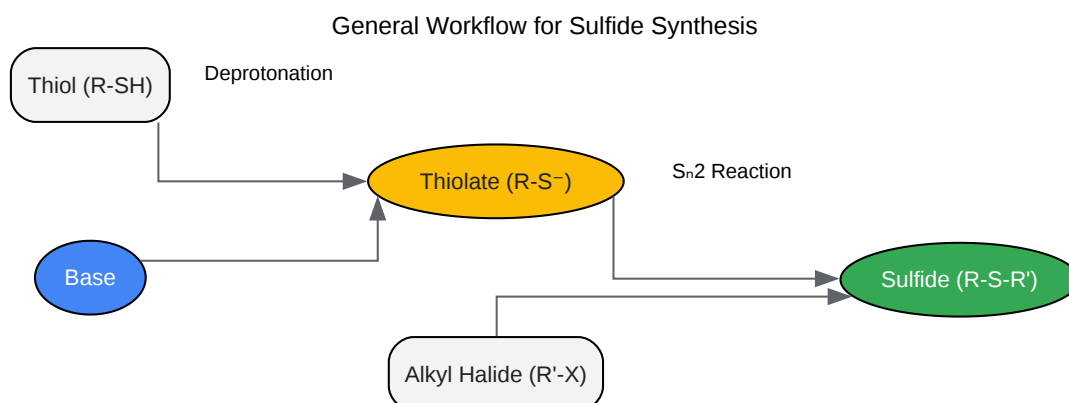
A general and effective method for the synthesis of unsymmetrical sulfides involves the alkylation of thiols. This reaction proceeds via an S_N2 mechanism and is analogous to the Williamson ether synthesis.

General Protocol for Sulfide Synthesis:

- **Deprotonation of Thiol:** A thiol is deprotonated using a suitable base to form a thiolate anion, which acts as a potent nucleophile. Due to the higher acidity of thiols compared to alcohols, weaker bases can be employed.
- **Nucleophilic Substitution:** The resulting thiolate anion is then reacted with an appropriate alkyl halide. The reaction proceeds via an S_N2 substitution to yield the corresponding sulfide.

Source: General sulfide synthesis protocols.

A visual representation of a general sulfide synthesis workflow is provided below.



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General workflow for the synthesis of sulfides.

Analytical Methods for Sulfide Characterization

Several analytical techniques are employed for the identification and quantification of volatile sulfur compounds like **dipropenyl sulfide**.

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is a robust method for analyzing volatile compounds.

- **Sample Preparation:** A solution of the sulfide is prepared in a volatile organic solvent (e.g., dichloromethane) at a concentration of approximately 1 mg/mL.
- **Instrumentation:** A gas chromatograph equipped with a non-polar or medium-polarity capillary column (e.g., HP-5MS) coupled to a mass spectrometer with an electron ionization

(EI) source.

- Typical Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: Start at 50 °C, ramp to 120 °C, then to 300 °C.
 - Carrier Gas: Helium

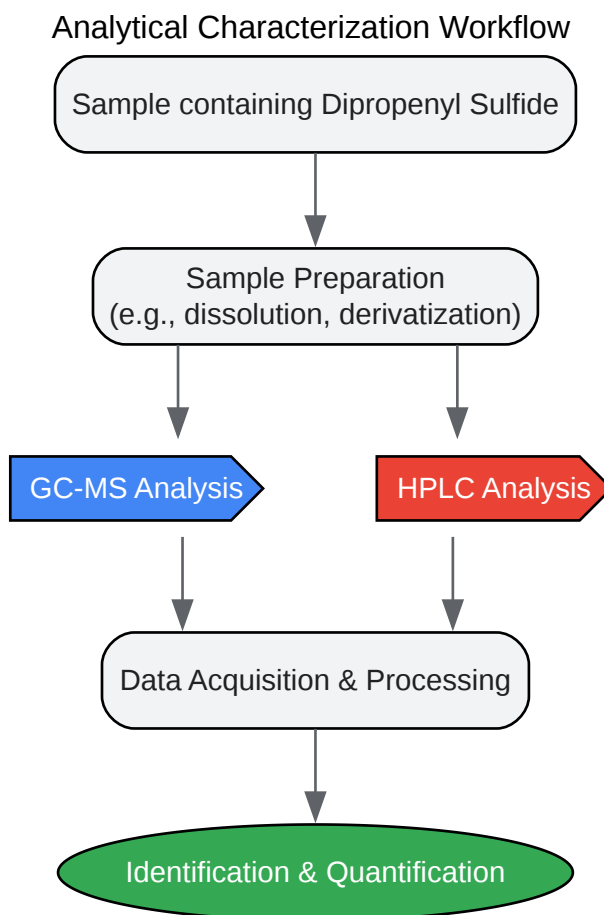
High-Performance Liquid Chromatography (HPLC):

HPLC is suitable for the separation and quantification of sulfides.

- Sample Preparation: Dissolve the sulfide sample in a compatible solvent, such as acetonitrile, to a concentration of about 0.1-1.0 mg/mL.
- Method: A common method involves derivatization with monobromobimane (MBB) followed by reversed-phase HPLC with fluorescence detection.

Source: General analytical methods for sulfur compounds.

The logical flow of a typical analytical characterization process is depicted below.



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Workflow for the analytical characterization of sulfides.

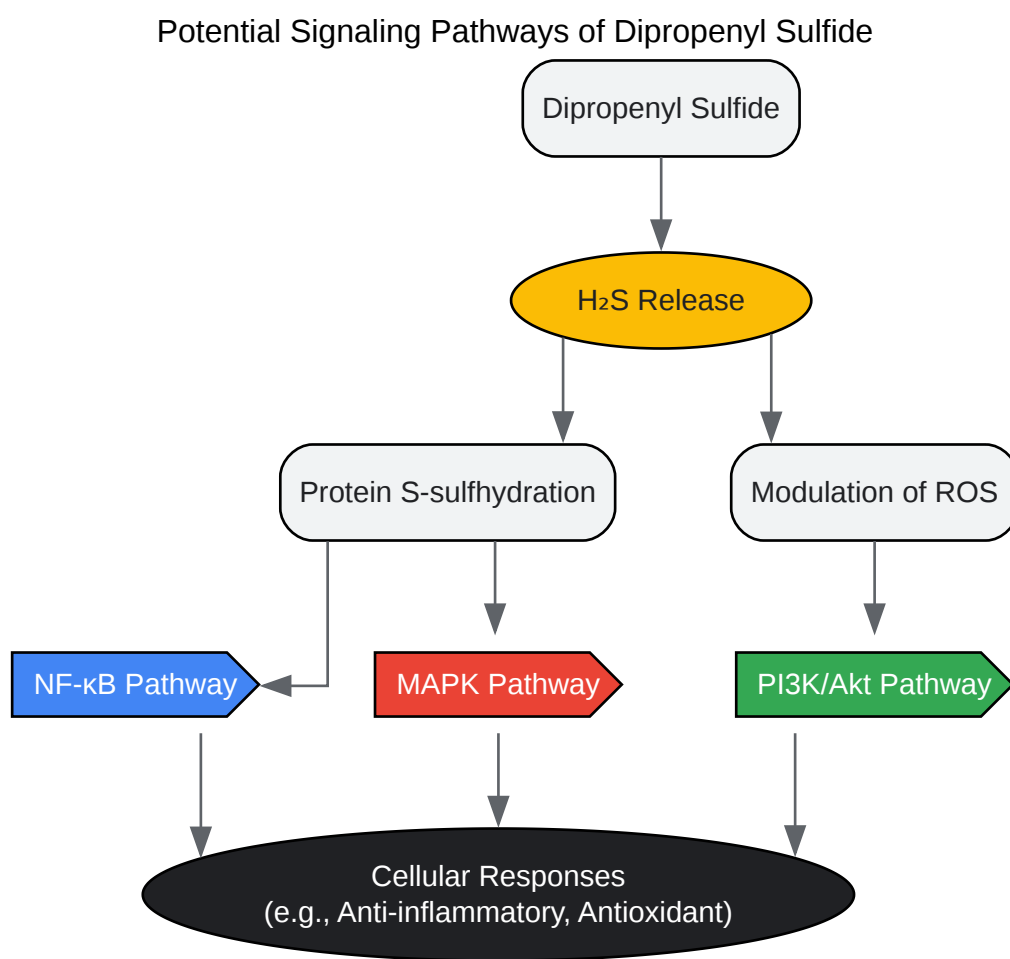
Biological Activity and Signaling Pathways

While specific research on the signaling pathways of **dipropenyl sulfide** is limited, the biological activities of related organosulfur compounds from garlic, such as diallyl disulfide (DADS), have been extensively studied. These compounds are known to exert various effects, including anti-inflammatory, antioxidant, and anticancer activities. It is plausible that **dipropenyl sulfide** shares similar mechanisms of action.

Hydrogen sulfide (H₂S), a related gasotransmitter, is known to modulate numerous signaling pathways. A key mechanism of H₂S signaling is through protein S-sulfhydration, a post-

translational modification of cysteine residues. This modification can alter protein function and has been implicated in various cellular processes.

Given that organosulfur compounds can release H₂S, it is hypothesized that **dipropenyl sulfide** may influence cellular functions through H₂S-mediated signaling. Potential signaling pathways that could be modulated by **dipropenyl sulfide**, based on the actions of H₂S and other garlic-derived organosulfur compounds, are illustrated below.



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Hypothesized signaling pathways influenced by **dipropenyl sulfide**.

Conclusion

Dipropenyl sulfide is an intriguing organosulfur compound with potential applications in various scientific fields. This guide has provided a foundational understanding of its chemical properties, along with practical protocols for its synthesis and analysis. While further research is required to fully elucidate its specific biological roles and mechanisms of action, the information presented here, drawn from studies on related compounds, offers a solid starting point for future investigations. The continued exploration of **dipropenyl sulfide** and similar compounds holds promise for the development of new therapeutic agents and a deeper understanding of cellular signaling.

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References

- 1. Di-1-propenyl sulfide | C₆H₁₀S | CID 5370448 - PubChem [pubchem.ncbi.nlm.nih.gov]
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